

# N-Ethyldiethanolamine (CAS 139-87-7): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Ethyldiethanolamine*

Cat. No.: B092653

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## Abstract

**N-Ethyldiethanolamine** (NEDEA), a tertiary amino alcohol with the CAS number 139-87-7, is a versatile chemical compound with significant applications across various industrial and research sectors. This technical guide provides an in-depth overview of its chemical and physical properties, established synthesis and purification protocols, and analytical methodologies for its detection and quantification. Notably, NEDEA is recognized as a key metabolite of the nitrogen mustard chemical warfare agent HN-1 and is a regulated chemical precursor.<sup>[1][2]</sup> This guide also explores its potential biological activities, drawing parallels with the known Wnt signaling pathway activation by the structurally similar compound, diethanolamine. Detailed experimental workflows and logical diagrams are provided to facilitate practical application in a research and development setting.

## Chemical and Physical Properties

**N-Ethyldiethanolamine** is a colorless to light yellow, viscous liquid.<sup>[1]</sup> Its fundamental properties are summarized in the table below, compiled from various sources.

| Property                              | Value  | References |
|---------------------------------------|--|------------|
| Molecular Formula                     | C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub> | [1]        |
| Molecular Weight                      | 133.19 g/mol                                   | [1]        |
| CAS Number                            | 139-87-7                                       | [1]        |
| Appearance                            | Colorless to light yellow clear liquid         | [1]        |
| Density                               | 1.014 g/mL at 25 °C                            | [3]        |
| Boiling Point                         | 246-252 °C                                     | [3]        |
| Melting Point                         | -50 °C   | [3]        |
| Flash Point                           | 124 °C (closed cup)                            | [3]        |
| Refractive Index (n <sub>20/D</sub> ) | 1.4665   | [3]        |
| Water Solubility                      | Miscible                                       | [1]        |
| Vapor Pressure                        | 2.5 x 10 <sup>-3</sup> mm Hg (estimated)       | [4]        |
| pKa                                   | 8.7 (estimated)                                | [4]        |

## Synthesis and Purification

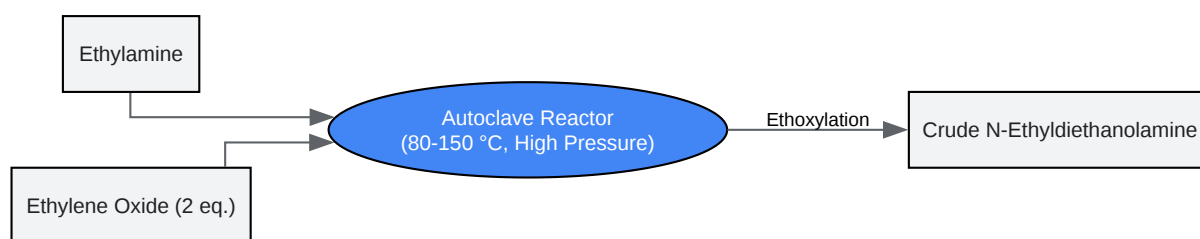
The primary industrial synthesis of **N-Ethyldiethanolamine** involves the ethoxylation of ethylamine with ethylene oxide.[5] An alternative laboratory-scale synthesis can be achieved through the alkylation of diethanolamine.

## Synthesis from Ethylamine and Ethylene Oxide

This method involves the reaction of one equivalent of ethylamine with two equivalents of ethylene oxide. The reaction is typically performed under pressure and at elevated temperatures.

Experimental Protocol:

- **Reactor Setup:** A stainless-steel autoclave reactor equipped with a stirrer, temperature and pressure gauges, and inlet/outlet ports is charged with ethylamine.
- **Reaction Initiation:** The reactor is sealed and heated to the desired temperature (typically 80-150 °C).
- **Ethylene Oxide Addition:** Ethylene oxide is then introduced into the reactor at a controlled rate to manage the exothermic reaction and maintain the temperature within the desired range. The pressure is maintained between 100 to 10,000 psig.
- **Reaction Monitoring:** The reaction progress is monitored by analyzing aliquots for the disappearance of starting materials and the formation of the product using gas chromatography (GC).
- **Work-up:** Once the reaction is complete, the reactor is cooled, and the excess pressure is vented. The crude product is then collected for purification.



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*Synthesis of **N-Ethyldiethanolamine** via Ethoxylation.*

## Purification by Vacuum Distillation

Purification of crude **N-Ethyldiethanolamine** is crucial to remove unreacted starting materials and byproducts. Vacuum distillation is the most effective method due to the high boiling point of NEDEA.<sup>[6]</sup>

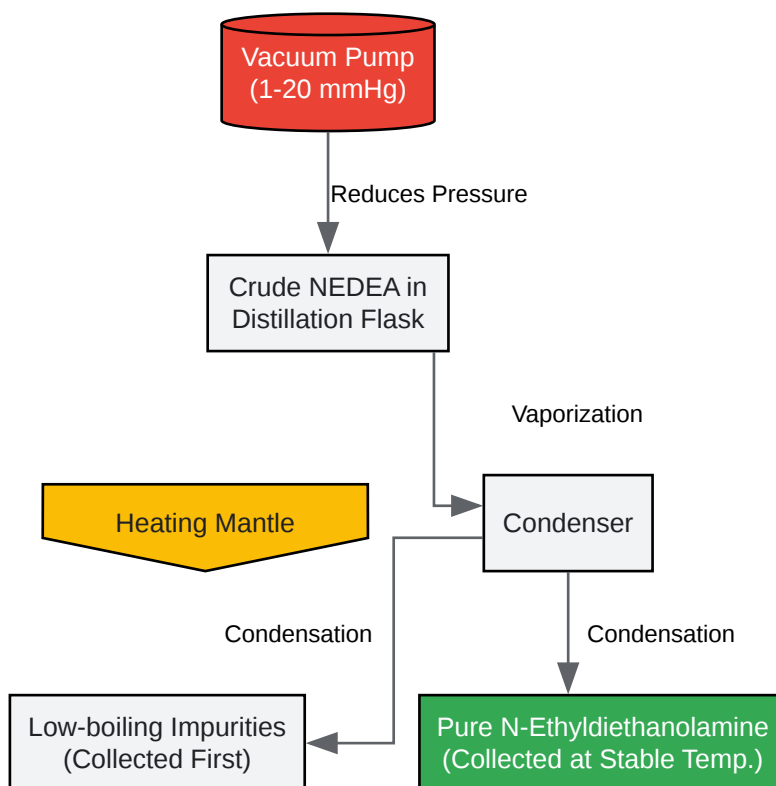
Experimental Protocol:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus consisting of a round-bottom flask, a short-path distillation head (or a packed column for higher efficiency), a condenser, a

receiving flask, and a vacuum pump with a pressure gauge.<sup>[6]</sup> Ensure all glass joints are properly greased and sealed to maintain a high vacuum.

- **Charging the Flask:** The crude **N-Ethyldiethanolamine** is placed in the distillation flask along with a magnetic stir bar for smooth boiling.
- **Applying Vacuum:** The system is slowly evacuated to the desired pressure (typically 1-20 mmHg).<sup>[6]</sup><sup>[7]</sup>
- **Heating:** The distillation flask is gently heated using a heating mantle.
- **Fraction Collection:** Fractions are collected based on their boiling points at the reduced pressure. Lower boiling impurities will distill first. The pure **N-Ethyldiethanolamine** fraction is collected at a stable temperature. For instance, at approximately 20 mmHg, diethanolamine (a potential impurity) distills at 150-160 °C, providing a reference for fractionation.<sup>[6]</sup>
- **Completion:** Once the desired product has been collected, the heating is stopped, and the system is allowed to cool to room temperature before slowly reintroducing air.

## Vacuum Distillation Setup



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*General Workflow for Vacuum Distillation Purification.*

## Analytical Methods

The detection and quantification of **N-Ethyl-diethanolamine**, particularly in complex matrices like biological fluids and environmental samples, are critical for toxicological studies and regulatory compliance. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the primary analytical techniques employed.<sup>[1][8]</sup>

## Sample Preparation: Solid-Phase Extraction (SPE)

For trace analysis in aqueous samples, a pre-concentration and cleanup step such as Solid-Phase Extraction (SPE) is often necessary.

#### Experimental Protocol (General):

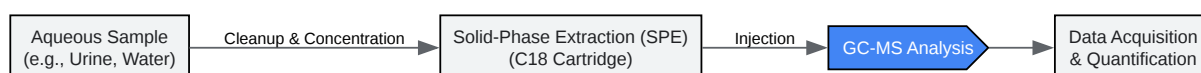
- **Cartridge Conditioning:** A C18 SPE cartridge is conditioned sequentially with a suitable organic solvent (e.g., methanol) followed by deionized water.
- **Sample Loading:** The aqueous sample, with pH adjusted if necessary, is passed through the conditioned cartridge.
- **Washing:** The cartridge is washed with a weak solvent (e.g., water or a low percentage of methanol in water) to remove interfering polar compounds.
- **Elution:** The retained **N-Ethyldiethanolamine** is eluted with a stronger organic solvent (e.g., methanol or acetonitrile).
- **Concentration:** The eluate is evaporated to a smaller volume or to dryness under a gentle stream of nitrogen and then reconstituted in a suitable solvent for analysis.

## GC-MS Analysis

#### Experimental Protocol:

- **Gas Chromatograph (GC) Conditions:**
  - **Column:** A non-polar capillary column (e.g., VF-5ms, 30 m x 0.25 mm, 0.39  $\mu$ m film thickness) is commonly used.
  - **Carrier Gas:** Helium at a constant flow rate (e.g., 0.75 mL/min).
  - **Injector Temperature:** 240 °C.
  - **Injection Mode:** Splitless.
  - **Oven Temperature Program:** An initial temperature of 180°C held for 8 minutes, then ramped at 5°C/min to 240°C and held for 5 minutes. (This is an example for a related compound and may need optimization for NEDEA).
- **Mass Spectrometer (MS) Conditions:**

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 250 °C.
- Scan Mode: Full scan (e.g., m/z 30-450) for identification and Selected Ion Monitoring (SIM) for quantification.



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*Analytical Workflow for NEDEA Determination.*

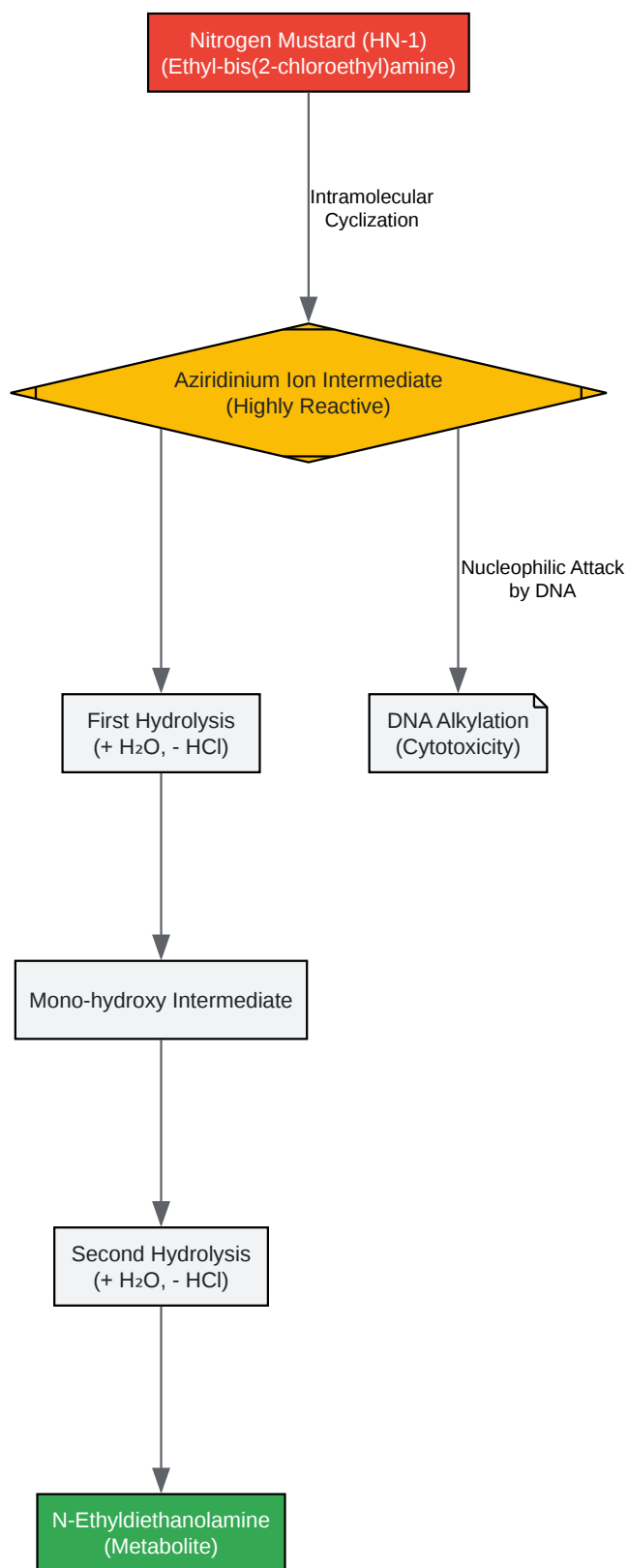
## Toxicology and Biological Relevance

### Toxicological Data

| Parameter               | Value      | Species | Reference |
|-------------------------|------------|---------|-----------|
| LD <sub>50</sub> (oral) | 4570 mg/kg | Rat     | [1]       |

### Metabolism of Nitrogen Mustard (HN-1)

**N-Ethyldiethanolamine** is a known human and rat metabolite of nitrogen mustards, specifically HN-1 (Ethyl-bis(2-chloroethyl)amine).[2][9] The biotransformation likely involves hydrolysis of the chloroethyl groups. The highly reactive nitrogen mustard first forms a cyclic aziridinium ion, which can alkylate biological macromolecules like DNA or react with water (hydrolyze).[10] Sequential hydrolysis of the two chloroethyl groups would lead to the formation of **N-Ethyldiethanolamine**.



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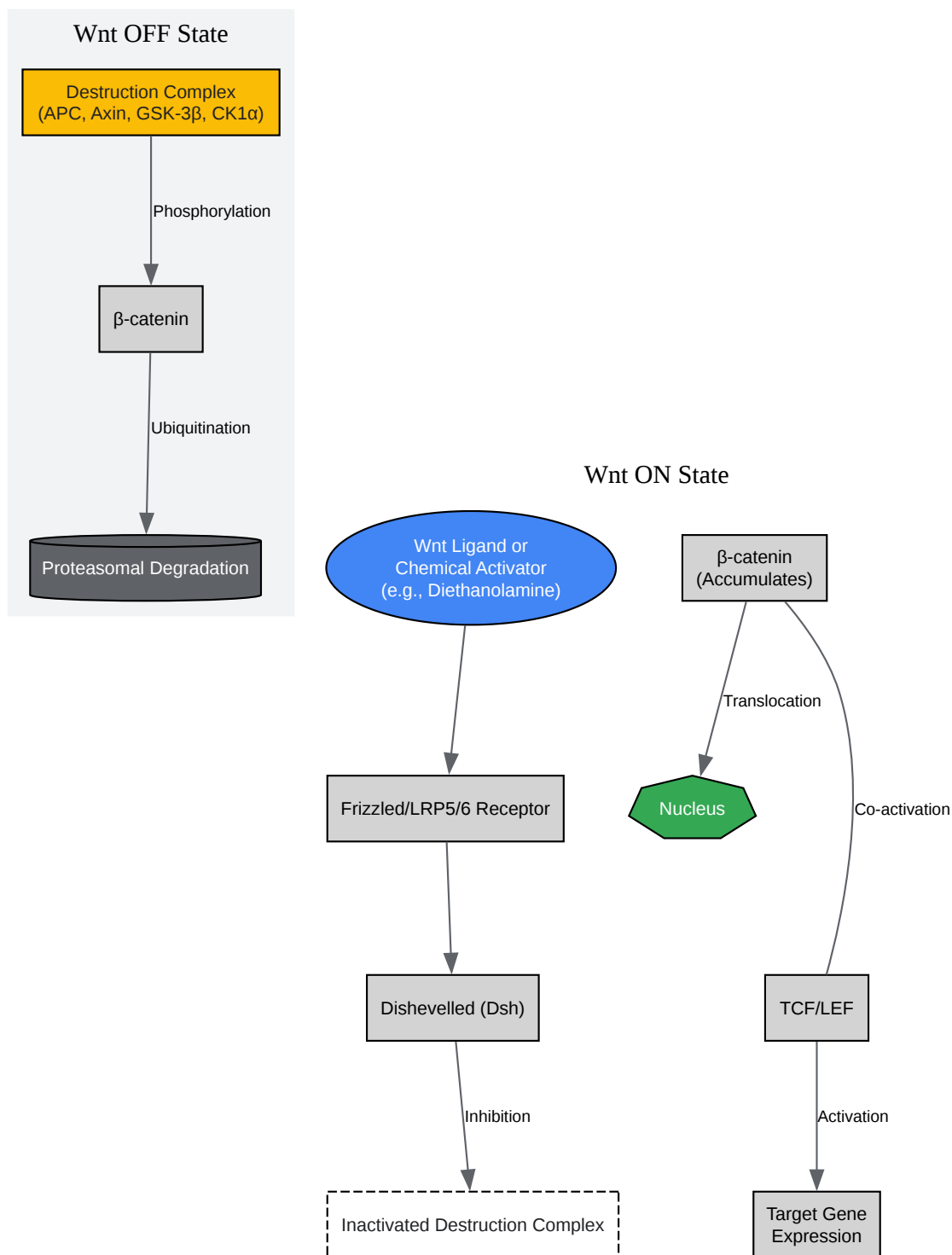
*Proposed Metabolic Pathway of HN-1 to NEDEA.*



## Potential Role in Wnt Signaling

While direct studies on **N-Ethyldiethanolamine**'s effect on specific signaling pathways are limited, research on the structurally analogous compound, diethanolamine (DEA), has shown it to be an activator of the canonical Wnt signaling pathway.<sup>[11]</sup> The Wnt pathway is crucial for embryonic development, cell proliferation, and differentiation.<sup>[1][12]</sup> Its dysregulation is implicated in various diseases, including cancer.

The canonical Wnt pathway is centered on the regulation of the protein  $\beta$ -catenin. In the absence of a Wnt ligand,  $\beta$ -catenin is phosphorylated by a "destruction complex" (containing APC, Axin, CK1 $\alpha$ , and GSK-3 $\beta$ ), leading to its ubiquitination and proteasomal degradation.<sup>[13]</sup> Activation of the pathway, either by Wnt ligand binding or by chemical modulators, inhibits the destruction complex. This allows  $\beta$ -catenin to accumulate in the cytoplasm, translocate to the nucleus, and act as a transcriptional co-activator with TCF/LEF transcription factors to regulate target gene expression.<sup>[13]</sup> Given its structural similarity to DEA, it is plausible that NEDEA could also modulate this pathway, a hypothesis that warrants further investigation.



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*Canonical Wnt Signaling Pathway Activation.*

## Applications and Safety

### Industrial and Research Applications

- Solvent and Detergent Component: Used in various formulations due to its properties as a weak base and surfactant precursor.[\[4\]](#)
- Chemical Intermediate: Serves as a precursor in the synthesis of pharmaceuticals and other specialty chemicals.[\[2\]](#)
- Gas Treating: Investigated for its potential in capturing acidic gases like CO<sub>2</sub>.
- Chemical Weapons Convention: It is a Schedule 3 chemical under the Chemical Weapons Convention due to its role as a precursor to the nitrogen mustard nerve agent HN-1.[\[9\]](#)
- Research Standard: Used as an analytical standard and marker for exposure to nitrogen mustards.[\[1\]](#)

### Safety and Handling

- Hazards: **N-Ethyldiethanolamine** can cause skin and serious eye irritation.[\[14\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[10\]](#)
- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations.

## Conclusion

**N-Ethyldiethanolamine** is a compound of significant industrial and toxicological interest. This guide has provided a detailed technical overview of its properties, synthesis, purification, and analysis. The established link between NEDEA and nitrogen mustard metabolism underscores its importance in defense and forensic research. Furthermore, the potential for interaction with critical biological pathways, such as the Wnt signaling cascade, suggests avenues for future

toxicological and pharmacological investigation. The provided protocols and diagrams serve as a practical resource for professionals working with this compound.

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## References

- 1. ToxCast chemical library Wnt screen identifies diethanolamine as an activator of neural progenitor proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. US3453183A - Method of purifying ethanolamines - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. biointerfaceresearch.com [biointerfaceresearch.com]
- 5. Alkylation of DNA by the nitrogen mustard bis(2-chloroethyl)methylamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]
- 7. RU2487113C1 - Method of cleaning diethanolamine solution from impurities - Google Patents [patents.google.com]
- 8. Determination of nitrogen mustard metabolites in urine using high-performance liquid chromatography and high-resolution mass spectrometry | Baygildiev | Industrial laboratory. Diagnostics of materials [zldm.ru]
- 9. psecommunity.org [psecommunity.org]
- 10. Nitrogen mustard - Wikipedia [en.wikipedia.org]
- 11. biorxiv.org [biorxiv.org]
- 12. Frontiers | Pharmacological Manipulation of Wnt/ $\beta$ -Catenin Signaling Pathway in Human Neural Precursor Cells Alters Their Differentiation Potential and Neuronal Yield [frontiersin.org]
- 13. Wnt signaling activation: targets and therapeutic opportunities for stem cell therapy and regenerative medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]

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